

Application Notes and Protocols: Chronic vs. Acute Dosing of Tulrampator (CX1632)

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Compound of Interest

Compound Name: *Tulrampator*
CAS No.: *1038984-31-4*
Cat. No.: *B1682043*

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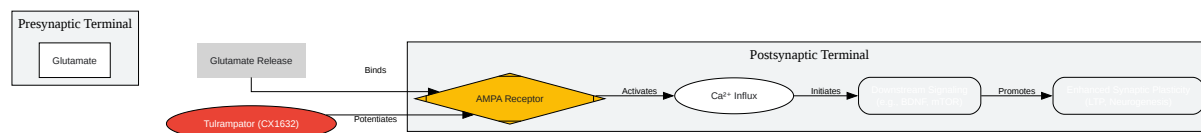
These application notes provide a comprehensive overview of the differential effects and experimental considerations for chronic versus acute dosing schedules of **Tulrampator** (also known as S-47445 and CX1632), a high-impact positive allosteric modulator of the AMPA receptor. The following protocols and data are compiled from preclinical studies to guide future research and development.

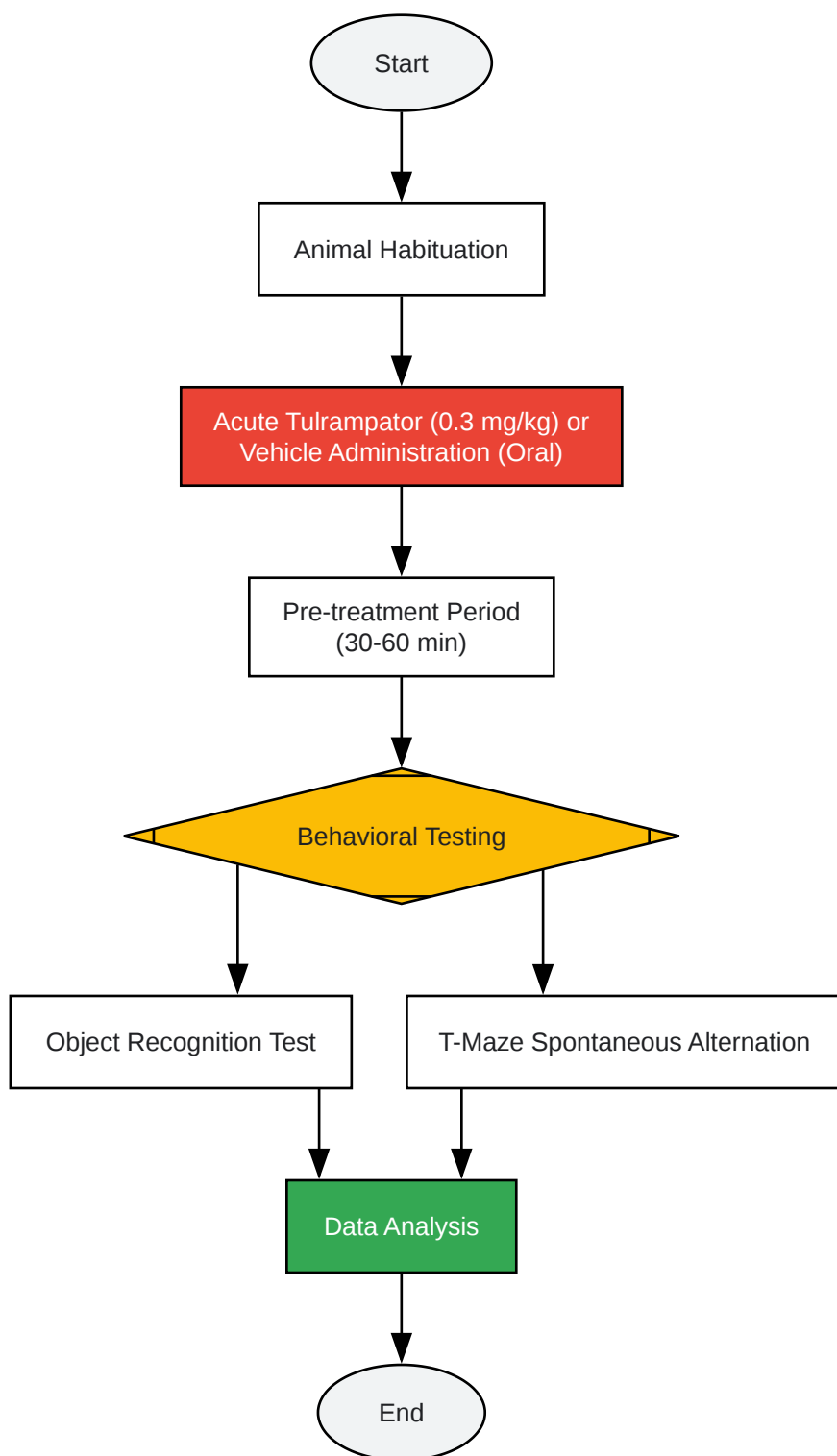
Introduction

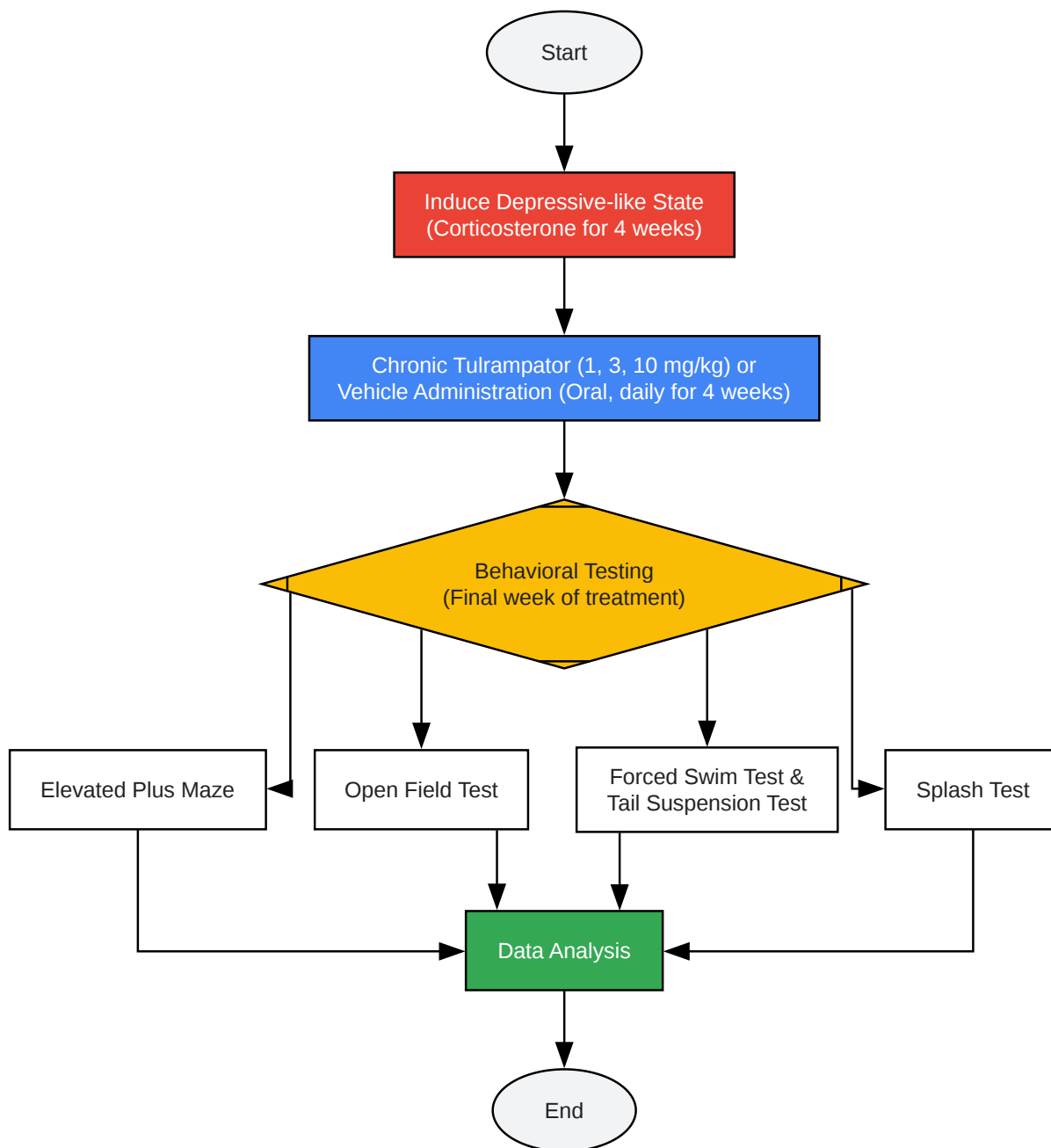
Tulrampator is a potent AMPA receptor modulator that has shown promise in preclinical models for treating cognitive deficits and mood disorders.[1][2] The choice between an acute and a chronic dosing regimen is critical and depends on the therapeutic indication and the specific endpoints of a study. Acute administration is often employed to assess immediate cognitive enhancement, while chronic dosing is typically used to investigate long-term neuroplastic changes and therapeutic effects in models of chronic diseases like depression and Alzheimer's disease.[2][3]

Mechanism of Action: AMPA Receptor Potentiation

Tulrampator enhances glutamatergic neurotransmission by binding to a site on the AMPA receptor, which potentiates the receptor's response to glutamate. This leads to increased synaptic plasticity, which is thought to underlie its effects on learning, memory, and mood. The downstream signaling cascade involves the activation of pathways critical for neurogenesis and synaptic strengthening.







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References

- 1. Pharmacological characterisation of S 47445, a novel positive allosteric modulator of AMPA receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A 24-week double-blind placebo-controlled study of the efficacy and safety of the AMPA modulator S47445 in patients with mild to moderate Alzheimer's disease and depressive symptoms - PMC [pmc.ncbi.nlm.nih.gov]
- 3. S 47445 Produces Antidepressant- and Anxiolytic-Like Effects through Neurogenesis Dependent and Independent Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
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